

Technical Guide on the Safe Handling of 2,3-Difluoro-4-iodoaniline

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Compound of Interest

Compound Name: 2,3-Difluoro-4-iodoaniline

Cat. No.: B576781

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Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **2,3-Difluoro-4-iodoaniline** is not readily available in the public domain. This guide has been compiled using data from structurally analogous compounds, primarily 2-Fluoro-4-iodoaniline and other halogenated anilines. Researchers, scientists, and drug development professionals should handle **2,3-Difluoro-4-iodoaniline** with extreme caution and assume it possesses similar or potentially greater hazards than its related compounds. The information provided herein should be used as a supplementary resource to a comprehensive risk assessment conducted by qualified personnel.

Chemical and Physical Properties

Quantitative data for **2,3-Difluoro-4-iodoaniline** is not available. The following table summarizes the known properties of the closely related compound, 2-Fluoro-4-iodoaniline, to provide an estimate of its characteristics.

Property	Value	Source
Molecular Formula	C ₆ H ₅ FIN	[1]
Molecular Weight	237.01 g/mol	[2]
CAS Number	29632-74-4	[1][3]
Appearance	Off-white to brown crystal or powder	[4]
Melting Point	55-57 °C	
Storage Temperature	2-8°C, under inert atmosphere	[4]

Hazard Identification and Classification

Based on the hazard classifications of 2-Fluoro-4-iodoaniline, the following hazards should be anticipated for **2,3-Difluoro-4-iodoaniline**.

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Source:[2][5]

Signal Word: Warning[2]

Experimental Protocols

While a specific experimental protocol for the synthesis of **2,3-Difluoro-4-iodoaniline** was not found, the following procedures for related compounds can serve as a methodological reference for researchers.

Synthesis of 2-Fluoro-4-iodoaniline

A method for the synthesis of the related compound 2-Fluoro-4-iodoaniline involves the direct iodination of 2-fluoroaniline. In a representative procedure, coarse powdered iodine is added in portions to a stirred mixture of 2-fluoroaniline and sodium hydrogen carbonate.[6] Following the reaction, hydrochloric acid is added, and the mixture is stirred. The product is then extracted into an organic solvent such as ether. The organic extract is subsequently washed with brine, dried using a drying agent like magnesium sulfate (MgSO_4), and the solvent is removed under vacuum to yield the final product.[6]

General Procedure for the Purification of Halogenated Anilines

A general method for the purification of iodoanilines involves recrystallization from a suitable solvent. For instance, crude p-iodoaniline can be purified by dissolving it in a hot solvent like gasoline, followed by cooling the solution in an ice-salt mixture to induce crystallization.[7] The crystallized product is then collected by filtration and dried.[7] This technique can be adapted for the purification of **2,3-Difluoro-4-iodoaniline**, with appropriate solvent selection based on its polarity and solubility.

Safety and Handling

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling halogenated anilines. This includes, but is not limited to:

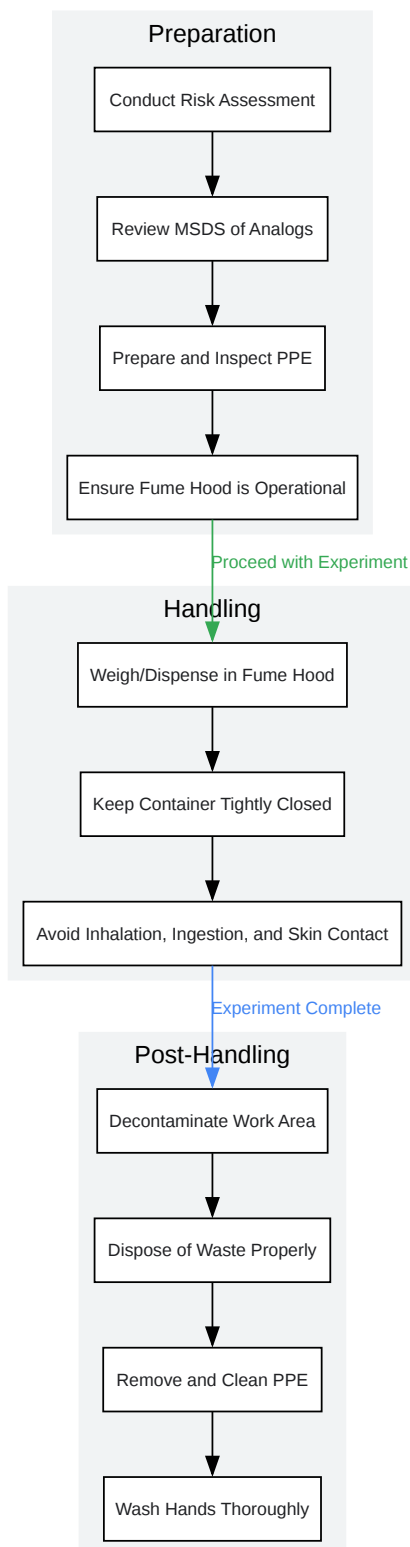
- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., Butyl, Neoprene, or Viton). Nitrile gloves are not recommended for prolonged contact with anilines.[8]
- Body Protection: A fully-buttoned laboratory coat.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood.^[8] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator may be necessary.^[8]

Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of halogenated anilines in a laboratory setting.

Safe Handling Workflow for Halogenated Anilines

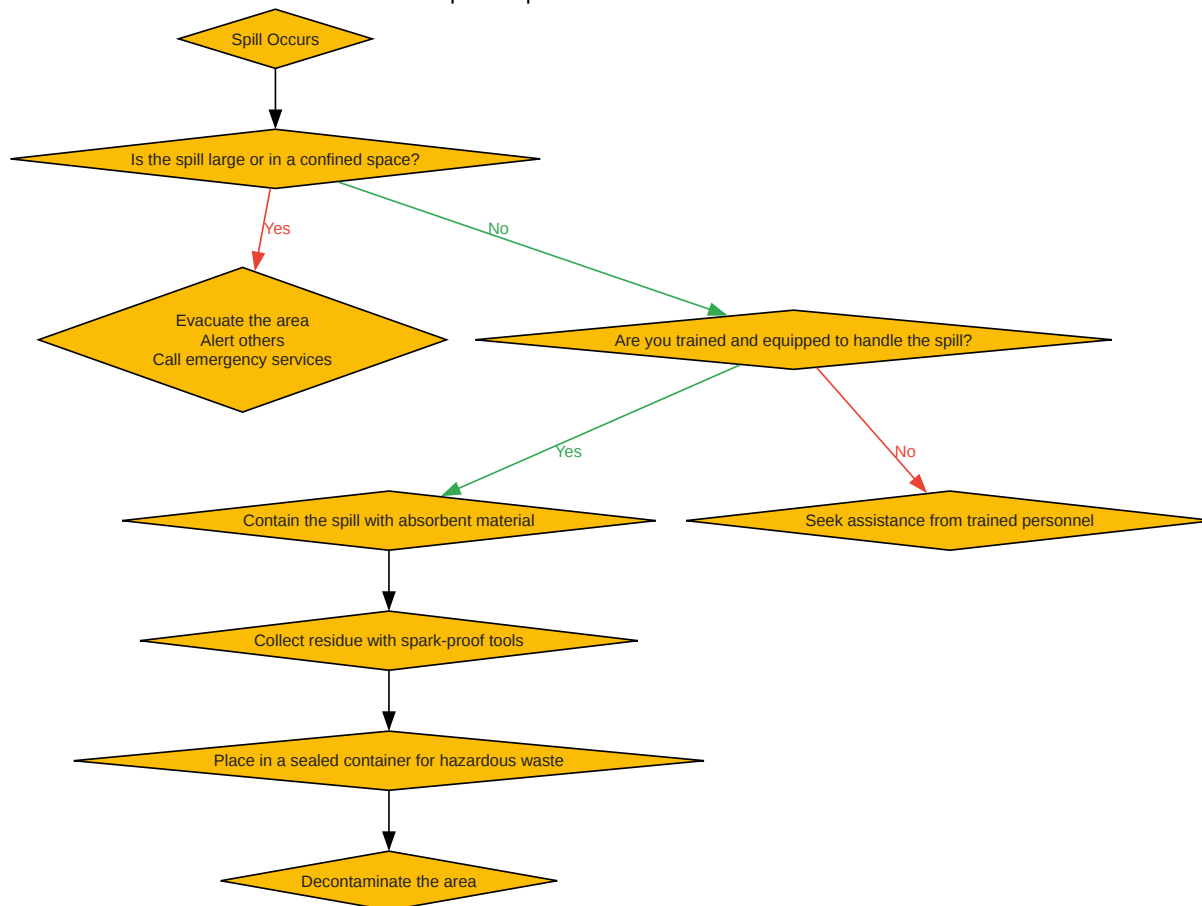
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Safe Handling Workflow

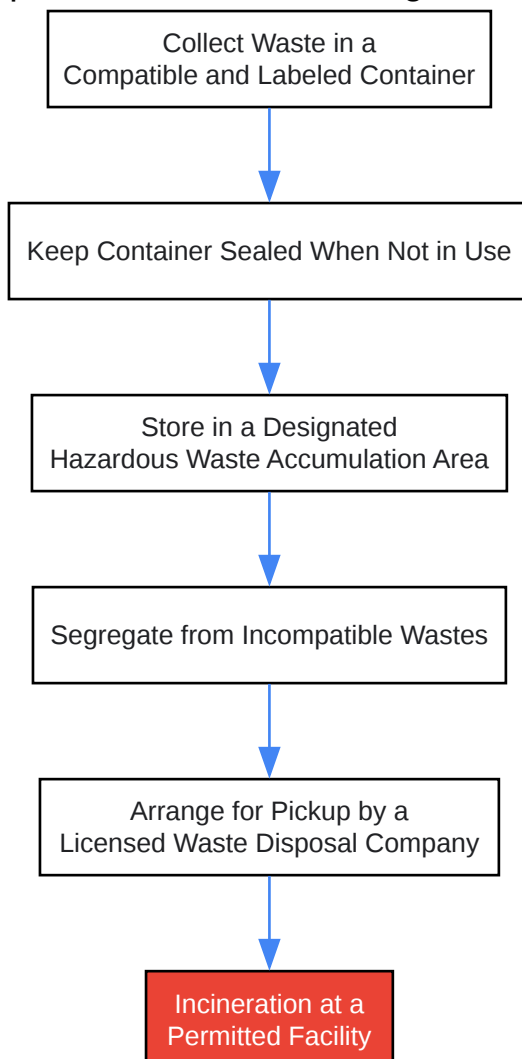
Spill Response

In the event of a spill, the following decision-making flowchart should be followed.

Spill Response Decision Flowchart



Waste Disposal Workflow for Halogenated Organics



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